

physical and chemical properties of 3-(Hydroxymethylphosphinyl)propionic acid

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Compound of Interest

Compound Name: 3-(Hydroxymethylphosphinyl)propionic acid

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An In-depth Technical Guide to **3-(Hydroxymethylphosphinyl)propionic Acid**

Introduction

3-(Hydroxymethylphosphinyl)propionic acid, also frequently referred to as 3-Methylphosphinicopropionic acid (MPPA), is an organophosphorus compound of significant interest in analytical chemistry and potentially in chemical synthesis.[1] It is recognized primarily as the major metabolite of the herbicide Glufosinate. The molecule features a propionic acid backbone and a phosphinic acid functional group, which imparts specific reactivity and properties.[1] This guide provides a comprehensive overview of its known physical and chemical properties, analytical methodologies, and safety information, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The properties of **3-(Hydroxymethylphosphinyl)propionic acid** have been characterized through various sources. The data presented below is a compilation of information from chemical suppliers and databases. It is important to note that some of these values are predicted through computational models.

Compound Identification

A clear identification of the compound is crucial for any research or development activity.

Identifier	Value
CAS Number	15090-23-0[2][3][4][5]
IUPAC Name	3-[hydroxy(methyl)phosphoryl]propanoic acid[2][5][6]
Molecular Formula	C4H9O4P[2][3][4][5][7]
Molecular Weight	152.09 g/mol [2][3][4][5]
InChI Key	QXFUBAAEKCHBQY-UHFFFAOYSA-N[2]
Canonical SMILES	C(P(C)(=O)O)CC(O)=O[1]
Synonyms	3-Methylphosphinicopropionic acid, MPPA, (2-Carboxyethyl)methylphosphinic acid, 3-(Methylphosphinico)propionic acid[1][2][3]

Physical Properties

The physical characteristics of the compound are summarized below.

Property	Value
Appearance	White to off-white solid[3]
Melting Point	~95°C (decomposes)[3][4]
Boiling Point	488.6 ± 28.0 °C (Predicted)[3][4]
Density	1.372 ± 0.06 g/cm ³ (Predicted)[3][4]
pKa	2.69 ± 0.50 (Predicted)[3][4]
LogP	-1.6[2]
Storage Temperature	2-8°C[3][4]

Chemical Properties and Reactivity

3-(Hydroxymethylphosphinyl)propionic acid is an organophosphorus compound characterized by its phosphinic acid group.[1] This functional group is key to its reactivity, making it a point of interest for the synthesis of other organophosphorus compounds.[1] Its solubility characteristics can vary, which influences its application in different chemical environments.[1]

As a major metabolite of the herbicide Glufosinate, it plays a crucial role in environmental and food safety analysis, often being the target analyte in residue testing.

Experimental Protocols

Detailed experimental protocols for the synthesis of this specific molecule are not readily available in public literature. However, general methods for the synthesis of related phosphinyl-propionic acids can provide insight. For instance, a common approach involves the reaction of a dichlorophosphine with an acrylic acid derivative, followed by hydrolysis.[8]

A specific analytical protocol for the separation of this compound using High-Performance Liquid Chromatography (HPLC) has been described.[2]

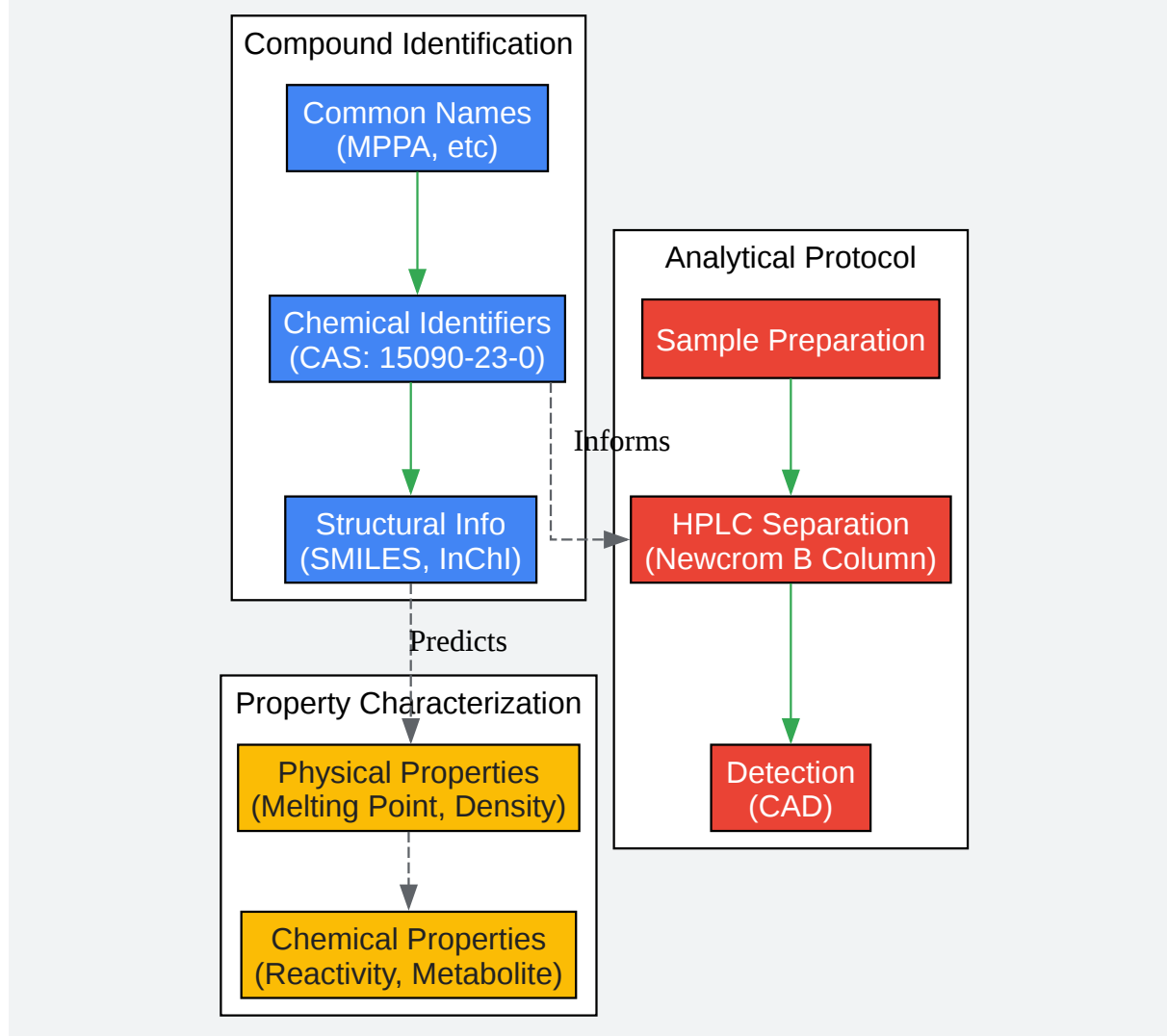
HPLC Separation of Polar Pesticides including 3-(Methylphosphinico)propionic acid[2]

- Objective: To separate and analyze 3-(Methylphosphinico)propionic acid among other polar pesticides.
- Instrumentation:
 - Column: Newcrom B, 4.6x150 mm, 5 µm, 100A
 - Mobile Phase: Acetonitrile/Water (10/90)
 - Buffer: Ammonium formate (AmFm), pH 3.0
 - Gradient: 5 – 60 mM over 15 minutes
 - Flow Rate: 1 ml/min
 - Detection: Charged Aerosol Detector (CAD)

Mandatory Visualizations

The following diagram illustrates a logical workflow for the identification and analysis of **3-(Hydroxymethylphosphinyl)propionic acid**.

Workflow for Identification and Analysis of 3-(Hydroxymethylphosphinyl)propionic Acid



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Caption: Logical workflow for compound identification and analysis.

Safety Information

The compound is classified with several hazard statements according to the Globally Harmonized System (GHS).

Hazard Code	Statement
H302	Harmful if swallowed[4]
H315	Causes skin irritation[4]
H319	Causes serious eye irritation[4]

Appropriate personal protective equipment should be used when handling this chemical, including gloves and eye protection, and it should be handled in a well-ventilated area.[4]

Conclusion

3-(Hydroxymethylphosphinyl)propionic acid is an organophosphorus compound with well-defined physical and chemical identifiers, though many of its properties are based on predictive models. Its primary significance lies in its role as a metabolite of Glufosinate, making its detection and analysis critical. While detailed synthetic protocols are scarce, established analytical methods like HPLC allow for its effective separation and quantification. The available safety data indicates that it should be handled with care to avoid irritation and harm if ingested.

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